

Allyl Methyl Disulfide (CAS 2179-58-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl methyl disulfide*

CAS No.: 2179-58-0

Cat. No.: B1223162

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl methyl disulfide, a volatile organosulfur compound with the CAS number 2179-58-0, is a key component of garlic and other *Allium* species, contributing significantly to their characteristic aroma and flavor.[1] Beyond its sensory attributes, this compound has garnered considerable interest in the scientific community for its diverse biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides an in-depth overview of the physicochemical properties, spectral data, and safety information of **allyl methyl disulfide**. It further details experimental protocols for its synthesis, extraction, and the evaluation of its biological activities, and explores the molecular mechanisms and signaling pathways through which it exerts its effects. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related fields.

Physicochemical Properties

Allyl methyl disulfide is a colorless to pale yellow liquid characterized by a strong, pungent odor reminiscent of garlic.[2] It is a volatile compound with limited solubility in water but is soluble in organic solvents.[2] Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ S ₂	[3]
Molecular Weight	120.24 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Strong, pungent, garlic-like	[1]
Boiling Point	141.4 °C at 760 mmHg	[3]
	83-84 °C at 170 mmHg	[1]
	30-33 °C at 20 mmHg	[2]
Density	1.022 g/cm ³	[3]
Solubility	Slightly soluble in water; soluble in alcohol and other organic solvents.	[1][2]
Flash Point	43.2 °C	[3]
Refractive Index	1.529	[3]

Spectral Data

The structural elucidation of **allyl methyl disulfide** is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of **allyl methyl disulfide** is expected to show characteristic signals for the allyl and methyl protons. The methyl protons (CH₃-S-) would appear as a singlet. The allyl group protons would exhibit more complex splitting patterns: a

multiplet for the methine proton (-CH=), a multiplet for the methylene protons adjacent to the disulfide bond (-S-CH₂-), and multiplets for the terminal vinyl protons (=CH₂).

- ¹³C NMR: The carbon-13 NMR spectrum would display four distinct signals corresponding to the four carbon atoms in the molecule: one for the methyl carbon, and three for the carbons of the allyl group (methylene, methine, and terminal vinyl carbon).

Infrared (IR) Spectroscopy

The FT-IR spectrum of **allyl methyl disulfide** would show characteristic absorption bands corresponding to its functional groups. Key expected peaks include: C-H stretching vibrations for the alkyl and vinyl groups, C=C stretching for the allyl group, and C-S stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry data for **allyl methyl disulfide** shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern provides further structural information. For example, GC-MS analysis has been used to identify metabolites of **allyl methyl disulfide** in biological samples.

Safety and Handling

Allyl methyl disulfide is a flammable liquid and should be handled with appropriate safety precautions.[3] It is irritating to the eyes and respiratory system.[1] When handling this compound, it is recommended to wear suitable protective clothing, gloves, and eye/face protection.[1] Store in a cool, dry, well-ventilated area away from sources of ignition.

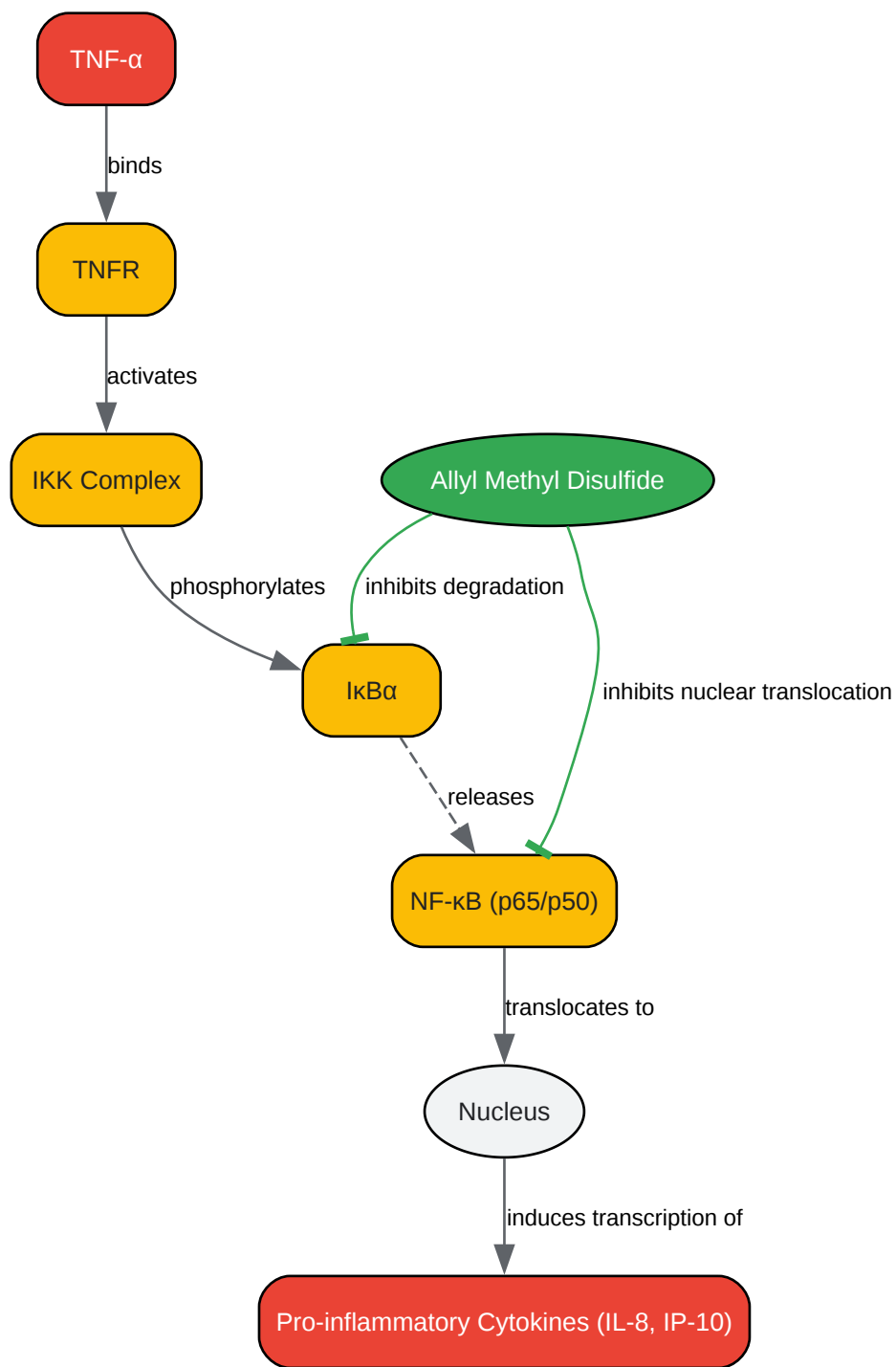
Biological Activities and Mechanisms of Action

Allyl methyl disulfide exhibits a range of biological activities that are of interest for therapeutic applications.

Anti-inflammatory Activity

Allyl methyl disulfide has been shown to possess anti-inflammatory properties. One of the key mechanisms is its ability to inhibit the NF-κB signaling pathway.[4] By suppressing the degradation of IκBα and the subsequent translocation of the NF-κB p65 subunit into the

nucleus, it can downregulate the expression of pro-inflammatory cytokines such as IL-8 and IP-10.[4]



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Caption: Inhibition of the NF-κB Signaling Pathway by **Allyl Methyl Disulfide**.

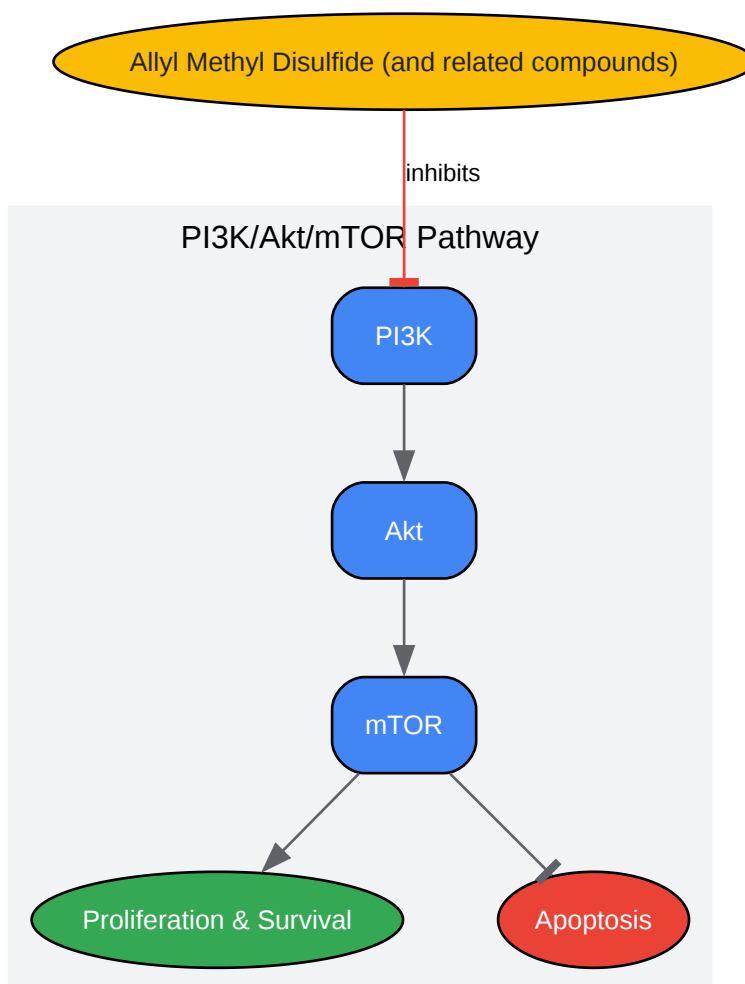
Anticancer Activity

Organosulfur compounds from garlic, including **allyl methyl disulfide** and its related compounds like diallyl disulfide (DADS), have demonstrated anticancer effects through various mechanisms, including the induction of apoptosis (programmed cell death) and cell cycle arrest. These processes are often mediated through the p53 and PI3K/Akt/mTOR signaling pathways.^{[5][6]}

Garlic-derived organosulfur compounds can induce apoptosis in cancer cells by upregulating the expression of the tumor suppressor protein p53.^[5] This can lead to the activation of caspases, a family of proteases that execute the apoptotic process.

These compounds can also cause cell cycle arrest, often at the G2/M phase, preventing cancer cells from proliferating. This effect can be mediated by influencing the levels of cell cycle regulatory proteins.

The PI3K/Akt/mTOR pathway is a crucial signaling cascade that promotes cell survival and proliferation and is often hyperactivated in cancer. Diallyl disulfide, a structurally similar compound to **allyl methyl disulfide**, has been shown to induce apoptosis and autophagy in cancer cells by inhibiting this pathway.^{[6][7]}



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Caption: Inhibition of the PI3K/Akt/mTOR Pathway.

Antimicrobial and Antioxidant Activities

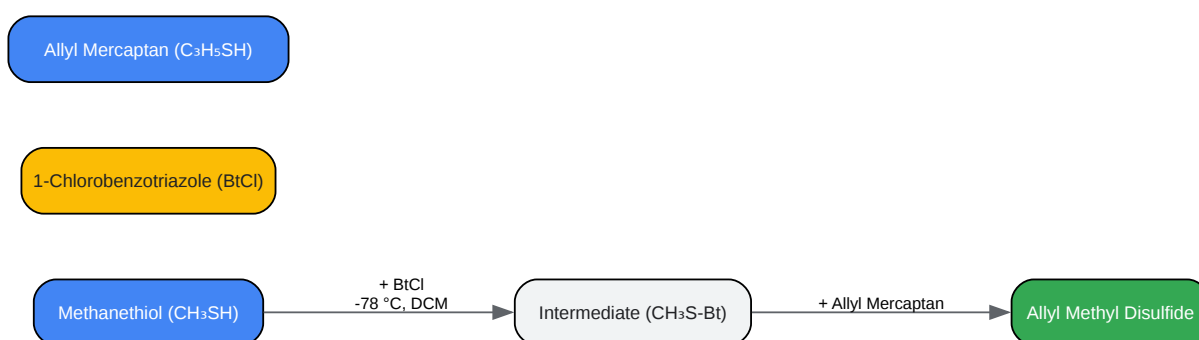
Allyl methyl disulfide exhibits antimicrobial activity against various microorganisms. It also possesses antioxidant properties, contributing to the overall health benefits associated with garlic consumption. Its antioxidant action involves scavenging free radicals.

Experimental Protocols

This section provides detailed methodologies for the synthesis, extraction, and evaluation of the biological activities of **allyl methyl disulfide**.

Synthesis of Allyl Methyl Disulfide (Unsymmetrical Disulfide)

A general one-pot method for the synthesis of unsymmetrical disulfides can be adapted for **allyl methyl disulfide**.^[1] This method involves the reaction of a thiol with 1-chlorobenzotriazole (BtCl) to form a benzotriazolated thiol intermediate, which then reacts with a second thiol.^[1]



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Caption: Synthetic workflow for **Allyl Methyl Disulfide**.

Protocol:

- In a round-bottom flask under an inert atmosphere, dissolve methanethiol in dichloromethane (DCM).
- Cool the solution to -78 °C.
- Slowly add a solution of 1-chlorobenzotriazole in DCM.
- Stir the reaction mixture at -78 °C for a specified time to form the methylsulphenyl benzotriazole intermediate.
- Slowly add allyl mercaptan to the reaction mixture.

- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or GC).
- Quench the reaction and perform an aqueous workup.
- Purify the crude product by column chromatography to obtain pure **allyl methyl disulfide**.

Extraction of Allyl Methyl Disulfide from Garlic

Steam distillation is a common method for extracting essential oils, including **allyl methyl disulfide**, from garlic.[\[8\]](#)[\[9\]](#)

Protocol:

- Mince fresh garlic cloves and mix with water in a distillation flask.
- Set up a steam distillation apparatus.
- Heat the flask to generate steam, which will pass through the garlic mash, carrying the volatile compounds.
- Condense the steam and collect the distillate, which will be a mixture of water and essential oil.
- Separate the oil layer from the aqueous layer. The collected oil will contain a mixture of organosulfur compounds, including **allyl methyl disulfide**.
- Further purification and separation of the components can be achieved using techniques like fractional distillation or preparative gas chromatography.

Antimicrobial Activity Assay (Broth Microdilution Method)

The broth microdilution method is a standard technique to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Protocol:

- Prepare a stock solution of **allyl methyl disulfide** in a suitable solvent (e.g., DMSO).
- In a 96-well microtiter plate, perform serial two-fold dilutions of the stock solution in a suitable broth medium (e.g., Mueller-Hinton Broth).
- Prepare a standardized inoculum of the test microorganism (e.g., E. coli or S. aureus) to a concentration of approximately 5×10^5 CFU/mL.
- Inoculate each well with the microbial suspension.
- Include positive (broth with inoculum, no compound) and negative (broth only) controls.
- Incubate the plate at the appropriate temperature and duration for the test microorganism.
- The MIC is determined as the lowest concentration of **allyl methyl disulfide** that visibly inhibits microbial growth.

Antioxidant Activity Assay (DPPH Radical Scavenging Assay)

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the antioxidant capacity of a compound.^{[2][13][14]}

Protocol:

- Prepare a stock solution of DPPH in methanol or ethanol.
- Prepare serial dilutions of **allyl methyl disulfide** in the same solvent.
- In a 96-well plate or cuvettes, mix a fixed volume of the DPPH solution with varying concentrations of the sample.
- Include a control (DPPH solution with solvent only) and a blank (solvent only).
- Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).
- Measure the absorbance of the solutions at a specific wavelength (around 517 nm) using a spectrophotometer.

- The radical scavenging activity is calculated as the percentage of DPPH discoloration using the formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the sample.
- The IC_{50} value (the concentration of the compound required to scavenge 50% of the DPPH radicals) can be determined from a plot of scavenging percentage against concentration.

Conclusion

Allyl methyl disulfide is a multifaceted organosulfur compound with significant potential in various scientific and industrial domains. Its distinct sensory properties make it a valuable flavoring agent, while its diverse biological activities, particularly its anti-inflammatory and anticancer effects, position it as a promising candidate for further investigation in drug discovery and development. The detailed information and protocols provided in this guide aim to facilitate and inspire future research into the therapeutic applications of this intriguing natural product.

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